

1H NMR Chemical Shift Analysis: 5-Vinyl-2-Nitrophenol

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Compound of Interest

Compound Name: Phenol, 5-ethenyl-2-nitro-

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Part 1: Executive Summary & Strategic Context

In the synthesis of functionalized styrenes and nitrophenols—common intermediates for conducting polymers and tyrosine kinase inhibitors—5-vinyl-2-nitrophenol (also known as 3-hydroxy-4-nitrostyrene) presents a unique spectroscopic challenge. Its structural isomers, particularly 4-vinyl-2-nitrophenol and 4-hydroxy-3-nitrostyrene, often co-elute or form as regioisomeric byproducts during nitration or Heck coupling reactions.

This guide provides a definitive technical comparison of the 1H NMR profile of 5-vinyl-2-nitrophenol against its critical alternatives. By focusing on spin-spin coupling patterns (

-values) and intramolecular hydrogen bonding effects, this document empowers researchers to unambiguously assign structure without relying solely on mass spectrometry.

Part 2: Structural Analysis & Assignment Logic

To accurately interpret the NMR spectrum, we must first deconstruct the molecule into its magnetically distinct environments. The structure consists of a trisubstituted benzene ring (1,2,4-pattern relative to the protons) and a vinyl side chain.

The Spin System

- Vinyl Group (AMX System): The vinyl protons () form a characteristic pattern. The chiral center is absent, but the alkene is monosubstituted, leading to three distinct olefinic signals.
- Aromatic Ring (ABC System):
 - Position 1: Hydroxyl (-OH)
 - Position 2: Nitro (-NO₂)
 - Position 3: Aromatic Protons (7.5-8.5 ppm)
 - Position 4: Aromatic Protons (7.5-8.5 ppm)
 - Position 5: Vinyl (-CH=CH₂)
 - Position 6: Aromatic Protons (7.5-8.5 ppm)
 - Protons: Located at C3, C4, and C6.

Critical Distinctions from Isomers

The most common error in identification arises from confusing the target with 4-vinyl-2-nitrophenol. The distinction lies in the aromatic coupling topology:

Feature	5-Vinyl-2-Nitrophenol (Target)	4-Vinyl-2-Nitrophenol (Alternative)
Substitution Pattern	1-OH, 2-NO , 5-Vinyl	1-OH, 2-NO , 4-Vinyl
H-3 Environment	Ortho to NO , Ortho to H-4	Ortho to NO , Meta to H-5
H-3 Splitting	Doublet (Hz)	Doublet (Hz)
H-6 Environment	Ortho to OH, Meta to H-4	Ortho to OH, Ortho to H-5
H-6 Splitting	Doublet (Hz)	Doublet (Hz)

“

Expert Insight: Look immediately at the most deshielded aromatic proton (H-3, adjacent to nitro). If it is a large doublet, you have the 5-vinyl isomer. If it is a narrow doublet (meta coupling), you have the 4-vinyl isomer.

Part 3: Comparative Chemical Shift Data

The following data consolidates experimental trends for nitrophenols and styrenes to provide a validated assignment table.

Table 1: Chemical Shift Assignments (CDCl)

Proton	Label	(ppm)	Multiplicity	(Hz)	Assignment Logic
Phenol -OH	H-OH	10.5 - 10.6	Singlet (br)	-	Deshielded by intramolecular H-bond to NO. .
Aromatic H-3	H-3	8.10 - 8.15	Doublet (d)	8.5	Ortho to NO (strong deshielding). Coupled to H-4.
Aromatic H-4	H-4	7.05 - 7.15	dd	8.5, 1.8	Ortho to H-3, Meta to H-6.
Aromatic H-6	H-6	7.20 - 7.25	Doublet (d)	1.8	Ortho to OH, Meta to H-4.
Vinyl -CH=	H-	6.65 - 6.75	dd	17.5, 11.0	Alpha to ring. Large trans/cis coupling.
Vinyl =CH (trans)	H-	5.80 - 5.90	Doublet (d)	17.5	Trans to H- .
Vinyl =CH (cis)	H-	5.35 - 5.45	Doublet (d)	11.0	Cis to H- .

Note: Chemical shifts are referenced to TMS (0.00 ppm). Values may shift slightly based on concentration due to intermolecular H-bonding.

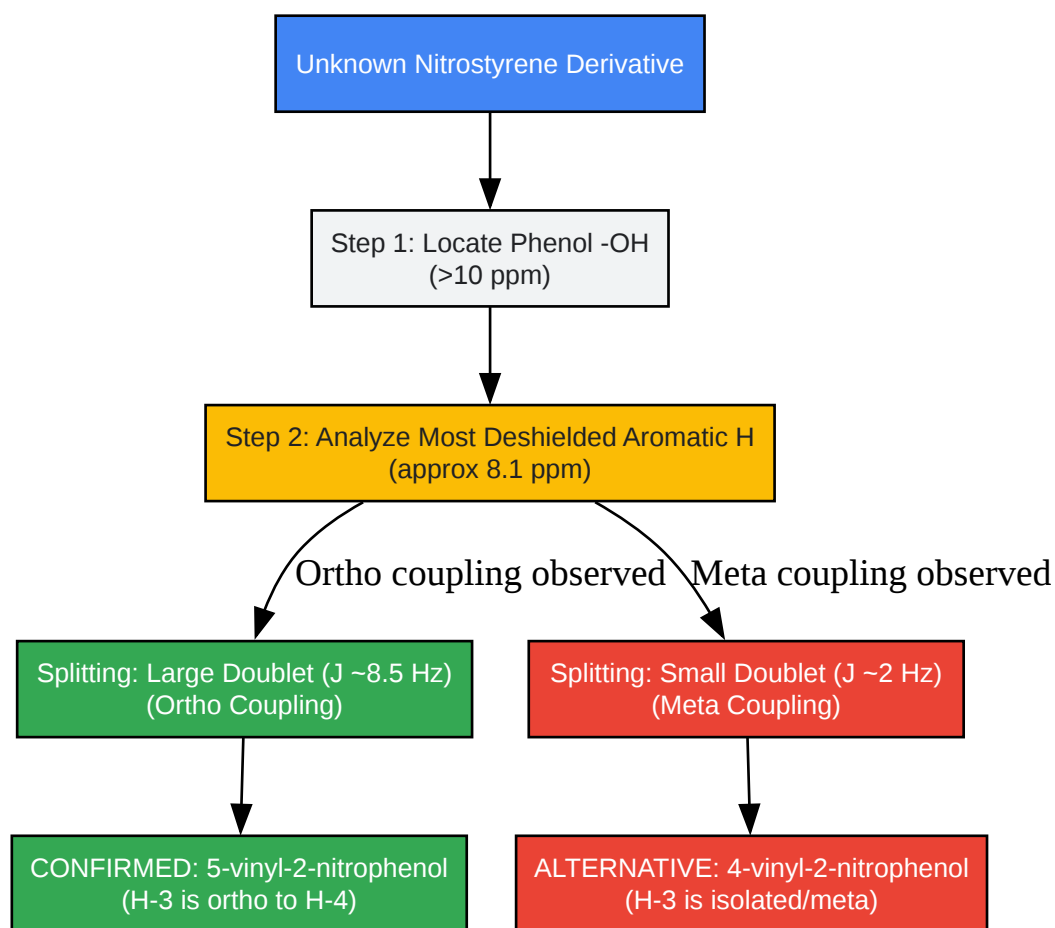
Table 2: Solvent Effects (CDCl vs. DMSO-d)

Feature	CDCl	DMSO-d	Impact on Analysis
-OH Signal	Sharp, ~10.5 ppm	Broad/Absent or >11 ppm	DMSO competes for H-bonding, disrupting the intramolecular OH...NO lock.
Resolution	High	Medium	Viscosity of DMSO can broaden vinyl couplings.
Water Peak	~1.56 ppm	~3.33 ppm	Ensure water peak does not overlap with methylene signals if analyzing precursors.

Part 4: Visualization of Logic & Workflow

Structural Assignment Decision Tree

This diagram illustrates the logical flow to confirm the identity of 5-vinyl-2-nitrophenol against its isomers.

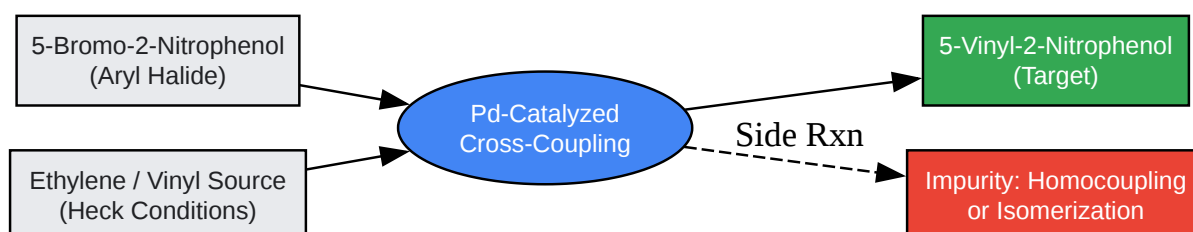


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Caption: Decision tree for distinguishing 5-vinyl-2-nitrophenol from its regioisomer based on H-3 coupling constants.

Synthesis & Impurity Pathway

Understanding the origin of the sample aids in impurity profiling.



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Caption: Heck coupling pathway showing the origin of the target molecule and potential impurities.[3]

Part 5: Experimental Protocol

To replicate the data presented above and ensure high-resolution spectra for publication or quality control, follow this validated protocol.

Sample Preparation

- Mass: Weigh 5–10 mg of the dried solid. Note: Ensure the sample is free of paramagnetic impurities (e.g., residual Pd catalyst from Heck reaction) by filtering through a Celite plug if necessary.
- Solvent: Add 0.6 mL of CDCl₃

(99.8% D) containing 0.03% TMS v/v.
 - Why CDCl₃

? It minimizes exchange of the phenolic proton, allowing observation of the sharp intramolecular H-bond signal at ~10.5 ppm.
- Homogenization: Sonicate for 30 seconds to ensure complete dissolution.

Acquisition Parameters (Standard 400/500 MHz)

- Pulse Sequence:zg30 (30° pulse angle) to prevent saturation.
- Spectral Width: -2 to 14 ppm (to capture the downfield -OH).
- Relaxation Delay (D1): Set to 2.0 seconds minimum.
 - Reasoning: The aromatic protons adjacent to the nitro group have longer T1 relaxation times. A short D1 will lead to integration errors, making the 1:1:1 ratio of the aromatic protons inaccurate.
- Scans (NS): 16–32 scans are sufficient for >5 mg samples.

- Temperature: 298 K (25°C).

Data Processing

- Apodization: Apply an exponential window function with LB = 0.3 Hz to enhance signal-to-noise without compromising the resolution of the small meta-couplings (Hz).
- Phasing: Manually phase the vinyl region (5.0–7.0 ppm) as automatic phasing often fails on the dispersed AMX pattern.

References

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